

Synthesis Pathway of 3',4'-Dimethoxy-alpha-naphthoflavone: A Technical Guide

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Compound of Interest

Compound Name: 3',4'-Dimethoxy-alpha-naphthoflavone

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This in-depth technical guide details the synthesis pathway of **3',4'-Dimethoxy-alpha-naphthoflavone**, a derivative of alpha-naphthoflavone, which is recognized for its role as an inhibitor of cytochrome P450 (CYP) enzymes, particularly CYP1B1. This document provides a comprehensive overview of the chemical synthesis, including experimental protocols and relevant data, as well as the biological context of its mechanism of action.

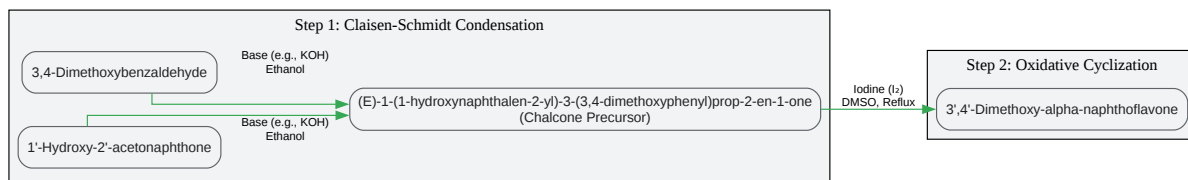
Physicochemical Properties

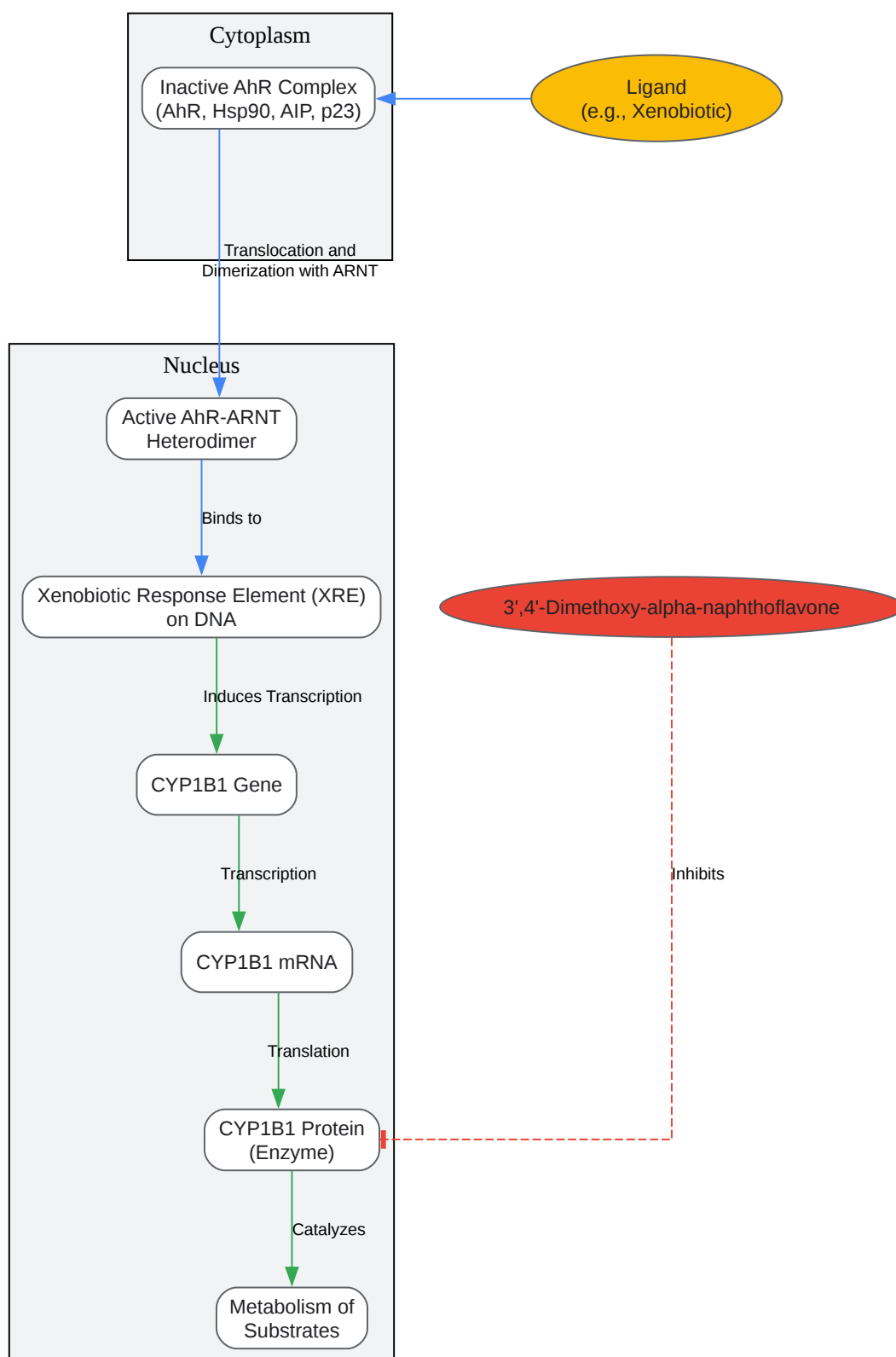
A summary of the key physicochemical properties of **3',4'-Dimethoxy-alpha-naphthoflavone** is presented below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₆ O ₄	PubChem[1]
Molecular Weight	332.35 g/mol	LGC Standards[2]
Accurate Mass	332.105 g/mol	LGC Standards[2]
IUPAC Name	2-(3,4-dimethoxyphenyl)benzo[h]chromen-4-one	LGC Standards[2]
CAS Number	14756-24-2	LGC Standards[2]

Synthesis Pathway

The synthesis of **3',4'-Dimethoxy-alpha-naphthoflavone** is a two-step process. The first step involves a Claisen-Schmidt condensation to form a chalcone precursor, which is then cyclized in the second step to yield the final flavone product.





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References

- 1. 3',4'-Dimethoxy-alpha-naphthoflavone | C₂₁H₁₆O₄ | CID 276138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3',4'-Dimethoxy-alpha-naphthoflavone | LGC Standards [lgcstandards.com]
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